

LC-MS/MS protocol for Piperacillin Sulfoxide quantification in plasma

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Compound of Interest

Compound Name: PiperacillinSulfoxide

Cat. No.: B13857579

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Application Notes and Protocols

Topic: LC-MS/MS Protocol for Piperacillin Sulfoxide Quantification in Plasma

Audience: Researchers, scientists, and drug development professionals.

A Robust and Validated LC-MS/MS Method for the Quantification of Piperacillin Sulfoxide in Human Plasma

Senior Application Scientist

Introduction: The Clinical Significance of Monitoring Piperacillin and Its Sulfoxide Metabolite

Piperacillin is a broad-spectrum β -lactam antibiotic, frequently administered in combination with the β -lactamase inhibitor tazobactam, for the treatment of severe bacterial infections. The efficacy and safety of piperacillin therapy are closely linked to maintaining plasma concentrations within a therapeutic window. While piperacillin is primarily excreted unchanged,

a portion is metabolized to piperacillin sulfoxide, a major metabolite. Monitoring the levels of both the parent drug and its metabolite is crucial for a comprehensive understanding of piperacillin's pharmacokinetics and for optimizing dosing regimens, particularly in critically ill patients with fluctuating renal function. This application note details a robust and validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the sensitive and specific quantification of piperacillin sulfoxide in human plasma.

Principle of the Method

This method employs a simple protein precipitation step for sample preparation, followed by reversed-phase liquid chromatography for the separation of piperacillin sulfoxide from endogenous plasma components. Detection and quantification are achieved using a triple quadrupole mass spectrometer operating in the positive electrospray ionization (ESI) and Multiple Reaction Monitoring (MRM) mode. The use of a stable isotope-labeled internal standard (piperacillin-d5) ensures high accuracy and precision by compensating for variations in sample processing and instrument response.

Materials and Reagents

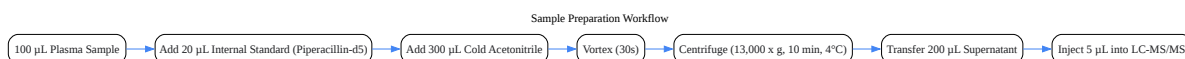
Reagent/Material	Grade	Supplier
Piperacillin Sulfoxide	≥98%	Axios Research (AR-P02043) or equivalent[1]
Piperacillin-d5	≥98%	Cayman Chemical (Item No. 20767) or equivalent[2]
Acetonitrile	LC-MS Grade	Fisher Scientific or equivalent
Formic Acid	LC-MS Grade	Fisher Scientific or equivalent
Water	Deionized, 18 MΩ·cm	Milli-Q® system or equivalent
Human Plasma (K2-EDTA)	Blank, drug-free	Certified vendor

Sample Preparation: A Streamlined Protein Precipitation Workflow

The rationale behind protein precipitation with an organic solvent like acetonitrile is its efficiency in removing the majority of plasma proteins, which can interfere with the LC-MS/MS analysis and foul the analytical column. This one-step procedure is rapid, cost-effective, and suitable for high-throughput analysis.

Step-by-Step Protocol:

- **Thaw:** Allow plasma samples, calibration standards, and quality controls to thaw completely at room temperature.
- **Aliquot:** Vortex and aliquot 100 μ L of each sample into a clean 1.5 mL microcentrifuge tube.
- **Spike Internal Standard:** Add 20 μ L of the internal standard working solution (Piperacillin-d5, 1 μ g/mL in 50:50 acetonitrile:water) to each tube.
- **Precipitate:** Add 300 μ L of cold acetonitrile to each tube.
- **Vortex:** Vortex vigorously for 30 seconds to ensure complete protein precipitation.
- **Centrifuge:** Centrifuge at 13,000 x g for 10 minutes at 4°C.
- **Transfer:** Carefully transfer 200 μ L of the supernatant to a clean autosampler vial.
- **Inject:** Inject 5 μ L of the supernatant into the LC-MS/MS system.



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Caption: Plasma sample preparation workflow.

LC-MS/MS Instrumentation and Conditions

Liquid Chromatography

The chromatographic separation is performed on a C18 reversed-phase column. The gradient elution with a mobile phase consisting of water and acetonitrile, both with 0.1% formic acid, allows for the effective separation of piperacillin sulfoxide from other plasma components and from its parent drug, piperacillin. The addition of formic acid aids in the protonation of the analyte, enhancing its ionization in the mass spectrometer.

Parameter	Condition
LC System	Shimadzu Nexera X2 or equivalent
Column	Phenomenex Kinetex® 2.6 µm C18 100 Å, 50 x 2.1 mm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 µL
Gradient Program	Time (min)
0.0	
2.5	
3.5	
3.6	
5.0	

Mass Spectrometry

The mass spectrometer is operated in positive electrospray ionization mode. The MRM transitions are selected to ensure specificity and sensitivity. The precursor ion for piperacillin sulfoxide is its protonated molecule $[M+H]^+$. The product ions are generated by collision-induced dissociation (CID) of the precursor ion. While experimental determination is necessary for optimal transitions, based on the structure of piperacillin sulfoxide and known fragmentation

of similar molecules, the following transitions are proposed for initial method development. The transitions for piperacillin and piperacillin-d5 are well-established.[3]

Parameter	Condition
MS System	Sciex Triple Quad™ 5500 or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
IonSpray Voltage	5500 V
Source Temperature	500°C
Curtain Gas	30 psi
Collision Gas	9 psi

MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)
Piperacillin Sulfoxide	534.5	Predicted: 143.1	150
Piperacillin Sulfoxide (Confirmation)	534.5	Predicted: 359.1	150
Piperacillin	518.2	143.2	150
Piperacillin-d5 (IS)	523.2	148.2	150

Note: The product ions for piperacillin sulfoxide are predicted based on common fragmentation pathways of penicillins (cleavage of the β -lactam ring and side chain). These transitions must be confirmed experimentally by infusing a standard solution of piperacillin sulfoxide into the mass spectrometer and performing a product ion scan.

Preparation of Standards and Quality Controls

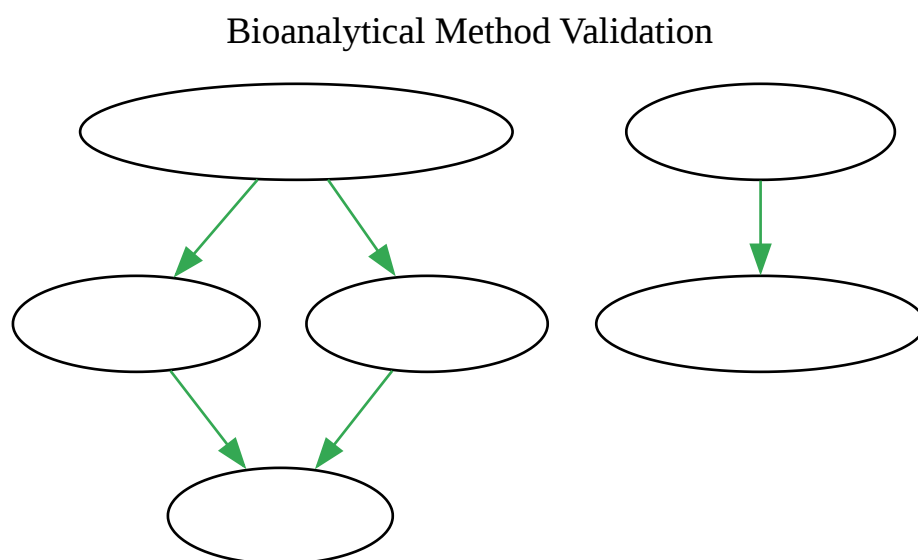
Calibration standards and quality control (QC) samples are prepared by spiking known concentrations of piperacillin sulfoxide into blank human plasma. A stock solution of piperacillin

sulfoxide is prepared in a suitable solvent (e.g., DMSO or methanol) and serially diluted to create working solutions.

Sample Type	Concentration Range (ng/mL)
Calibration Standards	1, 5, 10, 50, 100, 500, 1000
Quality Controls (QC)	LLOQ: 1, Low: 3, Mid: 75, High: 750

Method Validation

The developed method must be validated according to the guidelines of regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).^{[4][5]} The validation process ensures the reliability and reproducibility of the method.



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Sources

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